

Trimethylboron-d9: A Technical Overview for Scientific Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylboron-d9

Cat. No.: B1602552

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a precise understanding of isotopically labeled compounds is crucial. This technical guide provides a focused overview of **Trimethylboron-d9**, a deuterated form of trimethylboron, emphasizing its core molecular properties.

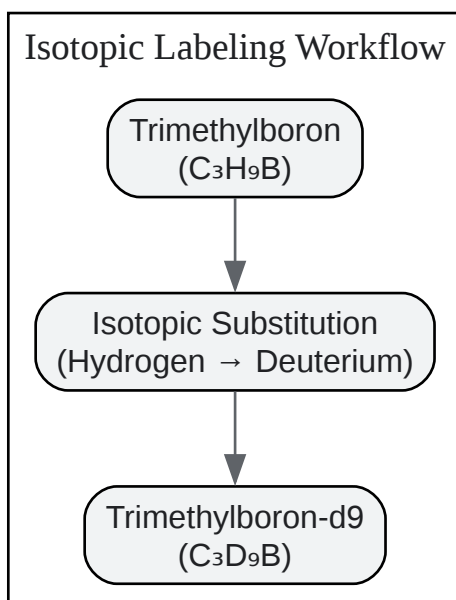
Quantitative Data Summary

The primary distinction between trimethylboron and its deuterated isotopologue lies in their molecular weights, a direct consequence of the substitution of hydrogen atoms with deuterium. The chemical formulas also reflect this isotopic labeling. The table below offers a clear comparison of these fundamental properties.

Compound	Molecular Formula	Molecular Weight (g/mol)
Trimethylboron	C_3H_9B ^{[1][2][3][4]}	55.92 ^{[1][3]}
Trimethylboron-d9	C_3D_9B ^[5]	64.97 ^{[6][7][8]}

Isotopic Relationship Visualization

To visually represent the relationship between these two compounds, the following diagram illustrates the isotopic substitution process. This flowchart clarifies that **Trimethylboron-d9** is derived from Trimethylboron by replacing the nine hydrogen atoms with deuterium atoms.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for generating **Trimethylboron-d9**.

It is important to note that while some sources may use the molecular formula C₃H₉B for **Trimethylboron-d9** for indexing purposes, the chemically accurate representation reflecting the deuterium isotopes is C₃D₉B.^{[6][9]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. uwaterloo.ca [uwaterloo.ca]
- 2. guidechem.com [guidechem.com]
- 3. Trimethylborane | C₃H₉B | CID 68979 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]

- 5. 6063-55-4 CAS MSDS (TRIMETHYLBORON-D9) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. Trimethylboron-d9 | C3H9B | CID 16213066 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. alfa-chemistry.com [alfa-chemistry.com]
- 8. calpaclab.com [calpaclab.com]
- 9. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Trimethylboron-d9: A Technical Overview for Scientific Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1602552#trimethylboron-d9-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com